

Best practices for long-term storage of CL 316243 free acid

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Compound of Interest

Compound Name: CL 316243 free acid

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Technical Support Center: CL 316 ,243 Free Acid

This technical support center provides researchers, scientists, and drug development professionals with best practices for the long-term storage and handling of CL 316 ,243 free acid.

Frequently Asked Questions (FAQs)

Q1: What are the optimal conditions for the long-term storage of CL 316 ,243 free acid powder?

For long-term stability, CL 316 ,243 free acid in its powdered form should be stored at -20°C.[1] Under these conditions, the compound is stable for up to three years.[1] It is also important to note that the free acid form can be hygroscopic, so it should be kept in a tightly sealed container to prevent moisture absorption.

Q2: How should I store CL 316 ,243 free acid once it is dissolved in a solvent?

Stock solutions of CL 316 ,243 free acid should be stored at -80°C for up to six months or at -20°C for up to one month.[1] To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes.

Q3: What is the recommended solvent for dissolving CL 316 ,243 free acid?

Dimethyl sulfoxide (DMSO) is a commonly used solvent for preparing stock solutions of CL 316 ,243 free acid.[1] Due to the hygroscopic nature of the compound, it is crucial to use newly

opened, anhydrous DMSO to ensure optimal solubility.[\[1\]](#)

Q4: I have the sodium salt of CL 316 ,243, not the free acid. Are the storage conditions the same?

The sodium salt of CL 316 ,243 is also typically stored as a crystalline solid at -20°C and can be stable for at least four years.[\[2\]](#) However, aqueous solutions of the sodium salt are not recommended to be stored for more than one day.[\[2\]](#) Always refer to the manufacturer's specific guidelines for the form of the compound you are using.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Powder appears clumpy or discolored	Moisture absorption due to improper storage.	Discard the compound as its purity may be compromised. In the future, ensure the container is tightly sealed and stored in a desiccator if necessary.
Difficulty dissolving the compound	Use of old or wet DMSO.	Use a fresh, unopened bottle of anhydrous DMSO. Gentle warming and ultrasonic treatment may aid in dissolution. [3]
Inconsistent experimental results	Degradation of the compound due to improper storage or repeated freeze-thaw cycles of the stock solution.	Prepare a fresh stock solution from powder stored under recommended conditions. Aliquot the new stock solution to minimize freeze-thaw cycles.
Reduced potency in biological assays	The compound may have degraded over time.	Verify the storage conditions and duration. If stored improperly or for an extended period, it is advisable to use a fresh vial of the compound.

Data Presentation: Storage Conditions Summary

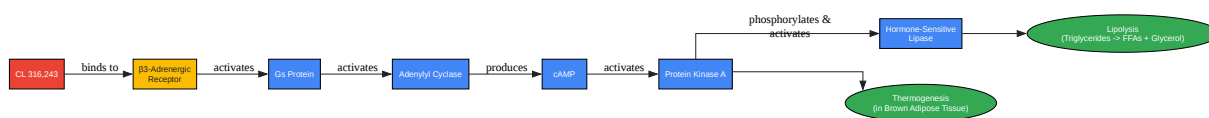
Form	Storage Temperature	Duration	Notes
Powder (Free Acid)	-20°C	3 years[1]	Hygroscopic; keep tightly sealed.
In Solvent (Free Acid)	-80°C	6 months[1]	Aliquot to avoid freeze-thaw cycles.
-20°C	1 month[1]	Aliquot to avoid freeze-thaw cycles.	
Crystalline Solid (Sodium Salt)	-20°C	≥ 4 years[2]	Refer to manufacturer's specifications.
Aqueous Solution (Sodium Salt)	Not Recommended for Storage > 1 day[2]	Prepare fresh before use.	

Experimental Protocols

Preparation of a 100 mg/mL Stock Solution in DMSO

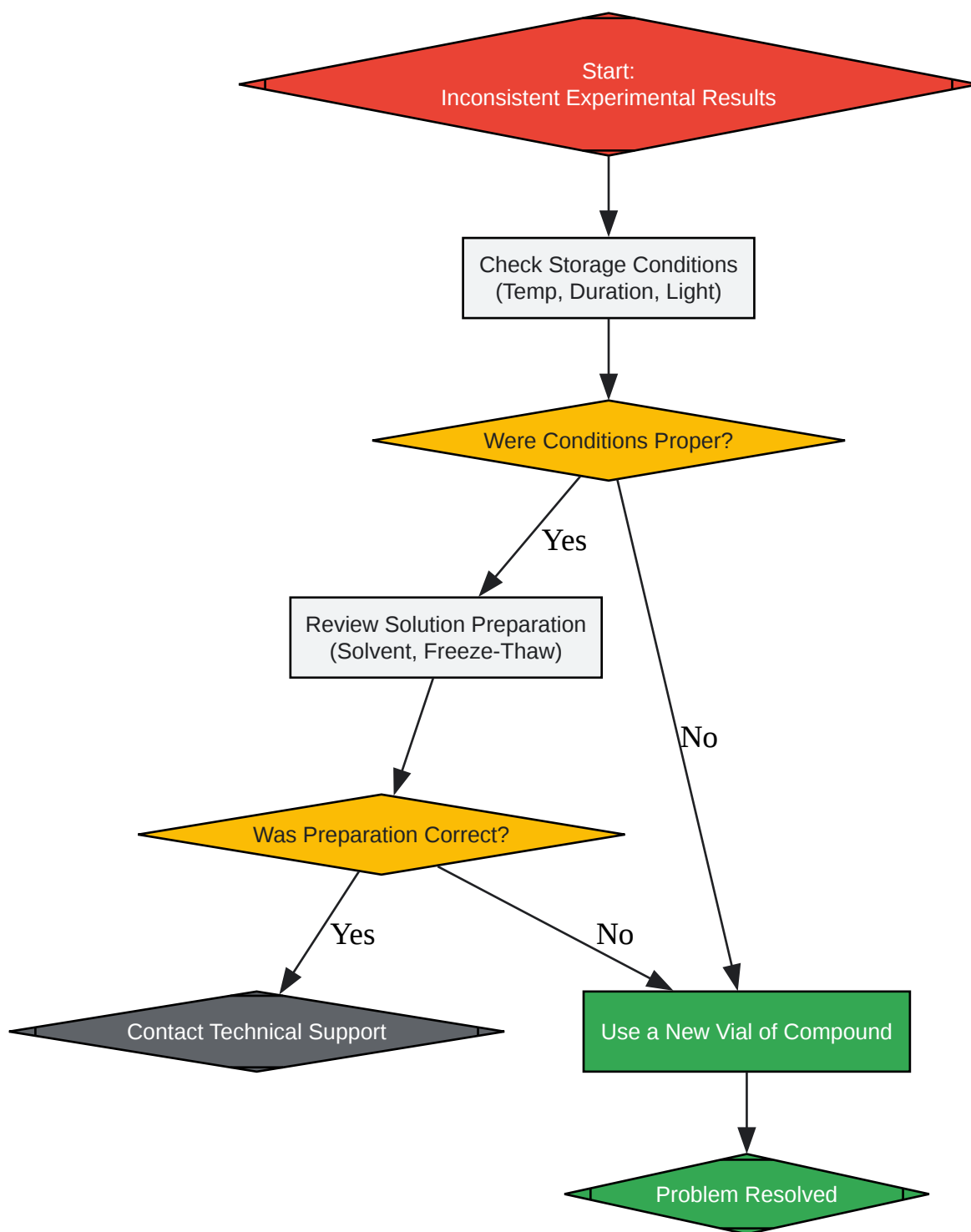
- Allow the vial of CL 316 ,243 free acid powder to equilibrate to room temperature before opening to prevent condensation.
- Weigh the desired amount of the compound in a sterile microcentrifuge tube.
- Add the appropriate volume of newly opened, anhydrous DMSO to achieve a concentration of 100 mg/mL.
- If necessary, use an ultrasonic bath to aid in dissolution.[1]
- Once fully dissolved, aliquot the stock solution into single-use, light-protected tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Visualizations



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Caption: Signaling pathway of CL 316 ,243 as a β_3 -adrenergic agonist.



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